

# Synthesis of Isodecyl Acrylate from Isodecanol: Application Notes and Protocols

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## Compound of Interest

Compound Name: *isodecanol*

Cat. No.: *B1221508*

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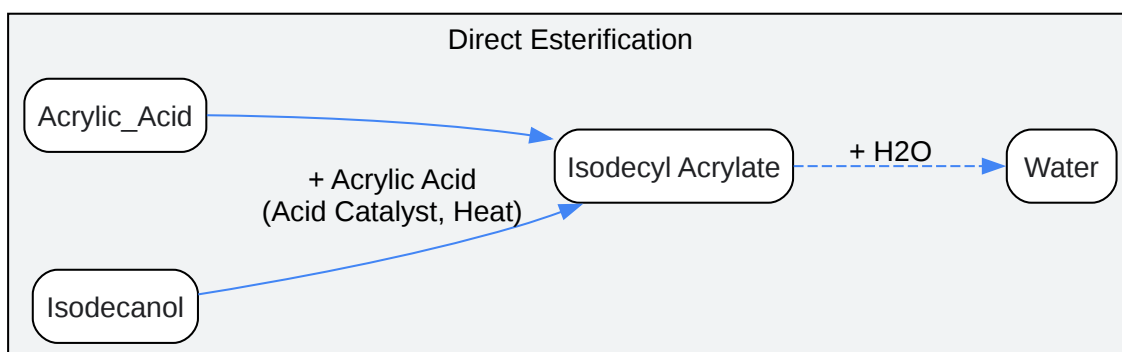
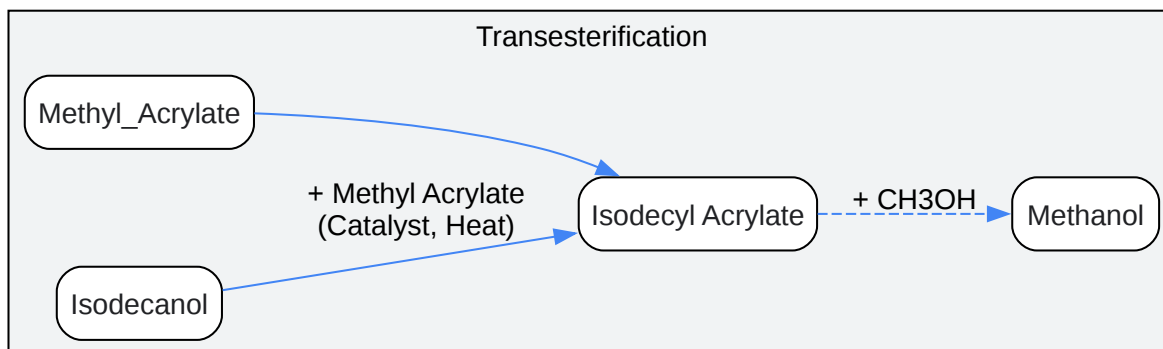
This document provides detailed application notes and protocols for the synthesis of isodecyl acrylate from **isodecanol**. The methodologies outlined below are intended to guide researchers in the efficient and high-yield production of this versatile monomer, which finds applications in the development of polymers, coatings, and adhesives.

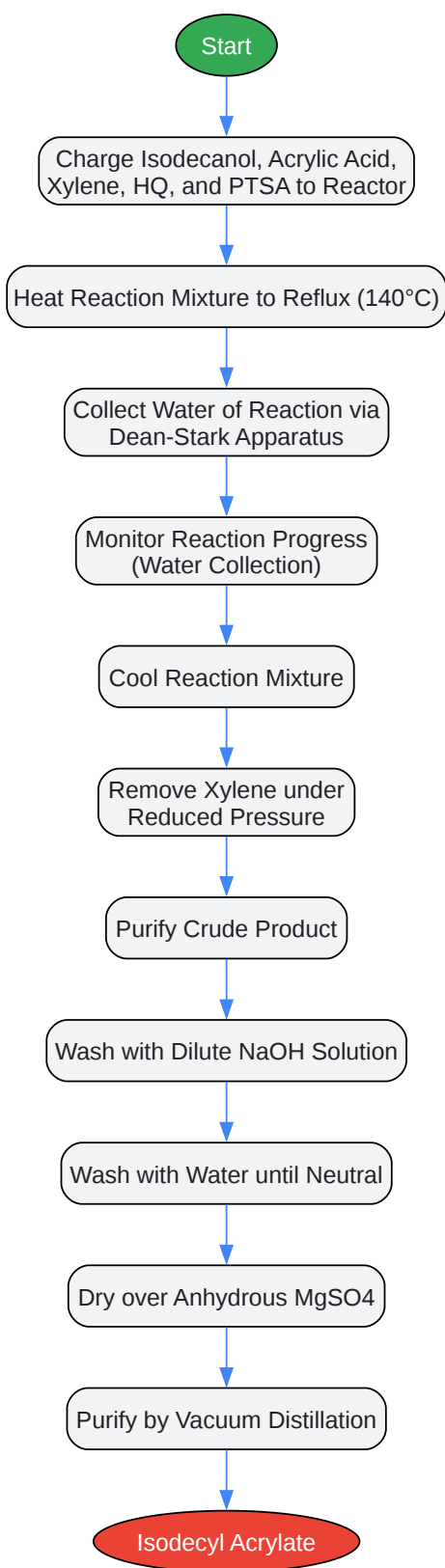
## Introduction

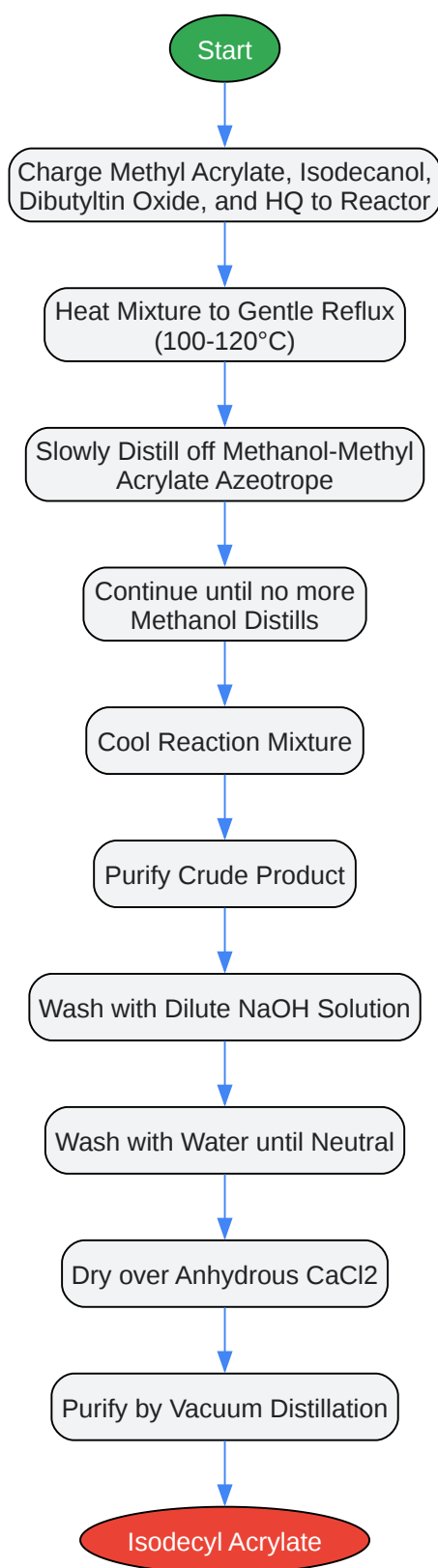
Isodecyl acrylate is an important acrylic ester monomer utilized in the synthesis of various polymers. Its branched isodecyl group imparts flexibility, hydrophobicity, and good weathering resistance to the resulting polymers. This document details two primary methods for its synthesis: direct esterification of **isodecanol** with acrylic acid and transesterification of methyl acrylate with **isodecanol**.

## Reaction Pathways

The synthesis of isodecyl acrylate can be achieved through two primary chemical reactions as illustrated below.







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